

Standard Operating Procedure: D-Dulcitol-2-13C

Proper Disposal

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Compound of Interest

Compound Name: *D-Dulcitol-2-13C*

Cat. No.: *B1161171*

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Executive Summary & Immediate Safety Directive

D-Dulcitol-2-13C (Galactitol-2-13C) is a stable isotope-labeled sugar alcohol. It is non-radioactive and generally non-toxic.

Crucial Operational Directive:

- DO NOT dispose of this material in radioactive waste streams. Doing so incurs unnecessary costs and regulatory scrutiny.
- DO NOT pour down the drain without specific institutional approval. While chemically benign, sugar alcohols increase Biological Oxygen Demand (BOD) in wastewater systems.
- DO segregate based on the matrix (Solid Chemical vs. Solvent Mixture vs. Biological Sample).

Material Characterization & Hazard Profile

Before disposal, verify the material identity against the following physical properties. The

C label does not alter the chemical toxicity profile compared to the unlabeled isotopologue.

Property	Specification
Chemical Name	D-Dulcitol-2-13C (Synonym: Galactitol)
CAS Number (Unlabeled)	608-66-2
Isotope Type	Stable Carbon-13 (C) - Non-Radioactive
Physical State	White crystalline powder
Solubility	Soluble in water; slightly soluble in ethanol
EPA Hazardous Waste Code	None (Not P-listed or U-listed)
Primary Hazard	Low.[1] Possible mild irritation (eyes/inhalation) from dust.

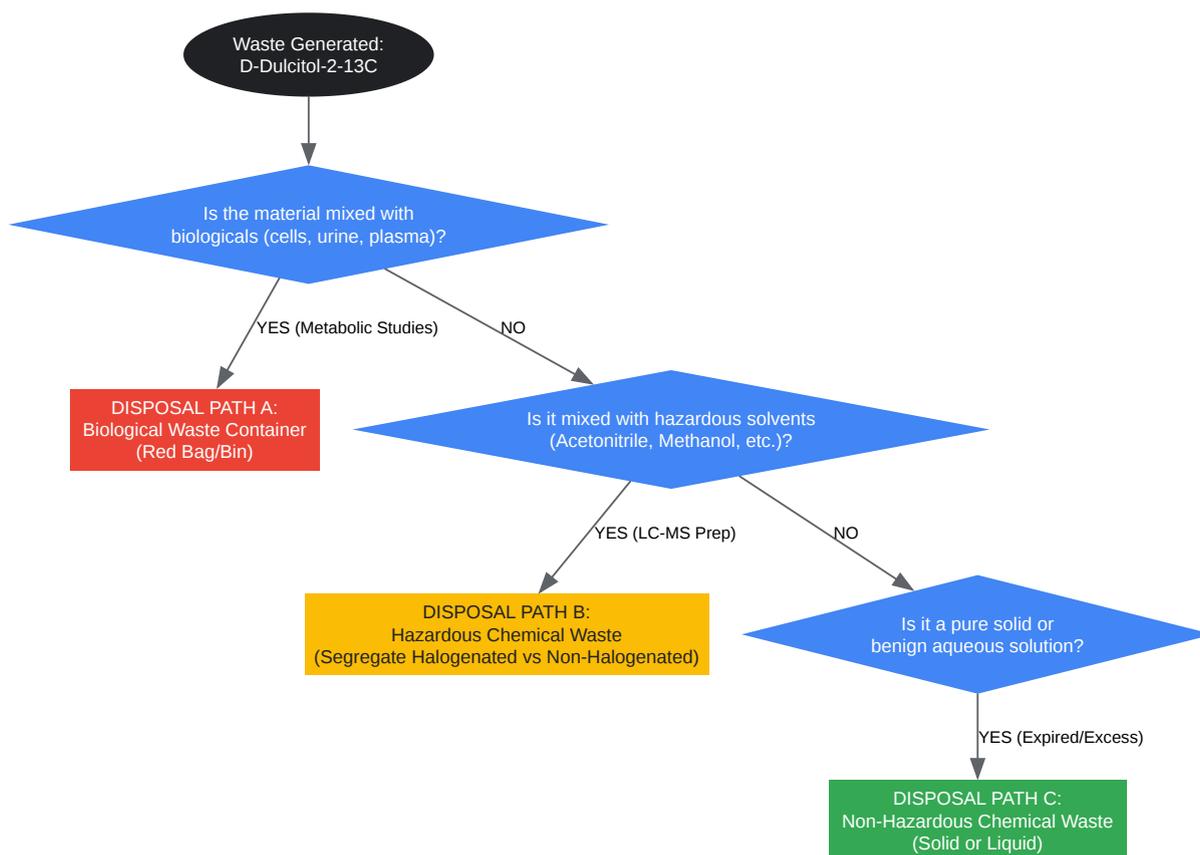


Scientific Insight: The

C nucleus is a stable isotope with a natural abundance of ~1.1%. In this product, the enrichment is >99%.[2][3] It emits no ionizing radiation and requires no shielding or Radiation Safety Officer (RSO) intervention for disposal [1, 5].

Disposal Decision Matrix

The correct disposal method depends entirely on the experimental state of the material. Use the following logic flow to determine the appropriate waste stream.



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Figure 1: Decision tree for segregating **D-Dulcitol-2-13C** waste streams based on experimental matrix.

Detailed Disposal Protocols

Scenario A: Pure Chemical (Expired or Excess Solid)

Context: You have a vial of expired powder or excess weighed material.

- Container: Use a high-density polyethylene (HDPE) or glass container. The original shipping vial is acceptable if the label is defaced or marked "WASTE."
- Labeling: Apply a hazardous waste label (even for non-hazardous chemicals, this is best practice for inventory control).
 - Content: "Non-Hazardous Waste: **D-Dulcitol-2-13C**."
 - Hazard Checkbox: Select "None" or "Irritant" (if dust is a concern).
- Disposal Action: Place in the lab's Solid Chemical Waste drum.
 - Note: Do not place in regular trash.[4] While legal in some jurisdictions for benign sugars, lab janitorial staff may mistake chemical vials for hazardous material, triggering false alarms [11, 19].

Scenario B: Solvent Mixtures (LC-MS/NMR Samples)

Context: Material is dissolved in Acetonitrile/Water or Methanol/Water for metabolic flux analysis.

- Segregation: Determine if the solvent is halogenated (e.g., Chloroform) or non-halogenated (e.g., Methanol, Acetonitrile).
- Accumulation: Pour into the appropriate Flammable/Solvent Waste carboy.
- Labeling: List all components.
 - Example: "Acetonitrile (50%), Water (50%), Trace D-Dulcitol-13C."
- Caution: Ensure the carboy is grounded during transfer to prevent static discharge, a standard safety protocol for organic solvents [15].

Scenario C: Biological Matrices (In Vitro/In Vivo)

Context: The isotope was added to cell culture media or is present in urine/plasma samples.[5]

- Classification: The biological hazard overrides the chemical nature of the isotope.

- Solid Bio-Waste: Pipette tips, plates, and flasks go into Red Biohazard Bags.
- Liquid Bio-Waste: Aspirate media/urine into a collection flask containing bleach (sodium hypochlorite) to a final concentration of 10%, or as per your Biosafety Level (BSL) protocol.
- Disposal: Autoclave or hand over to a medical waste contractor. The

C isotope remains stable during autoclaving and poses no release risk [11].

Regulatory & Environmental Compliance

Why "No Drain Disposal"?

Although D-Dulcitol is non-toxic, disposing of sugar alcohols down the drain increases the Biological Oxygen Demand (BOD) of the wastewater. High BOD levels can deplete oxygen in aquatic systems, harming marine life. Furthermore, many municipal water authorities strictly prohibit the discharge of any laboratory chemical inventory, regardless of toxicity, to maintain water quality standards [19].

Isotope "Recovery" vs. Disposal

For small laboratory quantities (<5g), recovery of the

C isotope is economically unfeasible due to the energy cost of re-purification. Disposal is the standard lifecycle end-point.

References

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